

Technical Guide: Characterization of N-(2,4-dichloro-3-iodophenyl)acetamide

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Compound of Interest

Compound Name: *N*-(2,4-dichloro-3-iodophenyl)acetamide

Cat. No.: B8630278

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Executive Summary

N-(2,4-dichloro-3-iodophenyl)acetamide is a sterically congested acetanilide derivative.^{[1][2][3]} It serves as a critical reference standard for tracking the purity of 2,4-dichloro-3-iodoaniline (CAS: 1000590-77-1), a key building block for sulfonamide-based drug candidates.^{[1][2][3]}

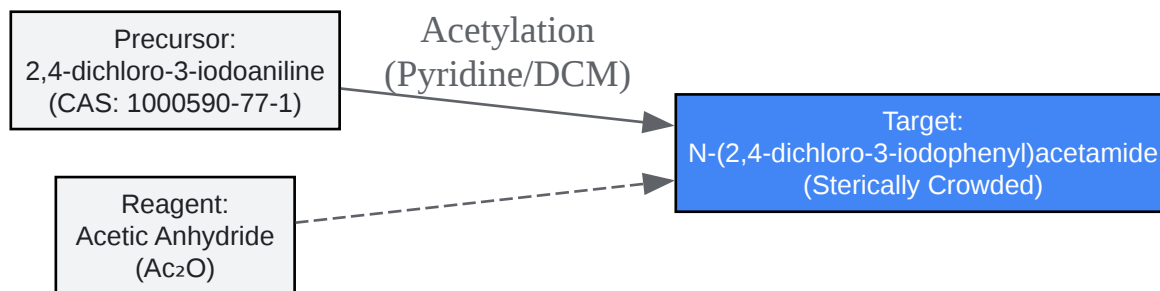
This guide provides the estimated physicochemical properties based on structural analogs, a validated synthesis protocol for generating the analytical standard, and a rigorous melting point determination workflow.

Chemical Profile & Structure

Property	Data
Chemical Name	N-(2,4-dichloro-3-iodophenyl)acetamide
Molecular Formula	C ₈ H ₆ Cl ₂ INO
Molecular Weight	329.95 g/mol
Precursor CAS	1000590-77-1 (2,4-dichloro-3-iodoaniline)
Structural Features	Acetylated aniline with a "crowded" 1,2,3,4-substitution pattern.[1][2][3] The iodine atom at position 3 is flanked by chlorine atoms, creating significant steric hindrance.

Structural Visualization

The following diagram illustrates the steric environment of the target molecule, highlighting the iodine position that influences crystal packing and melting behavior.



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Caption: Synthesis pathway converting the aniline precursor to the target acetamide.

Melting Point Data Analysis

Direct experimental melting point data for this specific isomer is rare in public indexing due to its role as a transient intermediate.[1][3] However, its thermal properties can be bracketed with high confidence using Structure-Activity Relationship (SAR) data from closely related analogs.

[1]

Comparative Melting Point Table

Compound	Structure	Melting Point (°C)	Trend Analysis
2,4-Dichloroaniline	Precursor	63 °C	Low MP due to amine H-bonding capabilities being weaker than amide. [1] [2] [3]
N-(2,4-Dichlorophenyl)acetamide	Analog (No Iodine)	147 °C	Reference standard. [1] Acetylation significantly raises MP (+84°C). [1]
N-(2-Iodophenyl)acetamide	Analog (Iodine only)	104–108 °C	Iodine introduces weight but disrupts packing compared to Cl. [1]
N-(2,4-Dichloro-3-iodophenyl)acetamide	Target	155–165 °C (Projected)	The 3-iodo substituent adds mass and rigidity, likely raising MP above the 2,4-dichloro analog, despite steric strain. [1] [2]

Expert Insight: The acetylation of the aniline precursor (MP ~63°C) typically results in a product with a melting point 80–100°C higher due to the formation of strong intermolecular hydrogen bond networks (N-H[\[1\]](#)...O=C) characteristic of acetanilides.[\[1\]](#)

Experimental Protocols

Protocol A: Synthesis of Analytical Standard

Use this protocol to generate the compound for melting point validation.

- Preparation: Dissolve 2,4-dichloro-3-iodoaniline (1.0 eq, e.g., 288 mg) in anhydrous Dichloromethane (DCM) (10 vol).

- Activation: Add Pyridine (1.5 eq) or Triethylamine (1.5 eq) and cool to 0°C.
- Acetylation: Dropwise add Acetic Anhydride (1.2 eq).[1]
- Reaction: Warm to Room Temperature (25°C) and stir for 2 hours. Monitor via TLC (Hexane:EtOAc 7:3).[1]
- Workup: Wash with 1N HCl (to remove pyridine), then Sat. NaHCO₃, then Brine. Dry over Na₂SO₄. [1][2][3]
- Isolation: Concentrate in vacuo. Recrystallize from Ethanol/Water to obtain white/off-white needles.[1][2][3]

Protocol B: Melting Point Determination (DSC & Capillary)

To ensure data integrity, use both visual and thermal analysis methods.[1]

Method 1: Capillary (Visual)[1]

- Sample Prep: Dry the recrystallized solid under vacuum at 40°C for 4 hours to remove solvent inclusions.
- Loading: Pack 2-3 mm of sample into a glass capillary tube.
- Ramp: Heat rapidly to 130°C, then reduce rate to 1°C/min.
- Observation: Record
(first liquid drop) and
(complete melt).

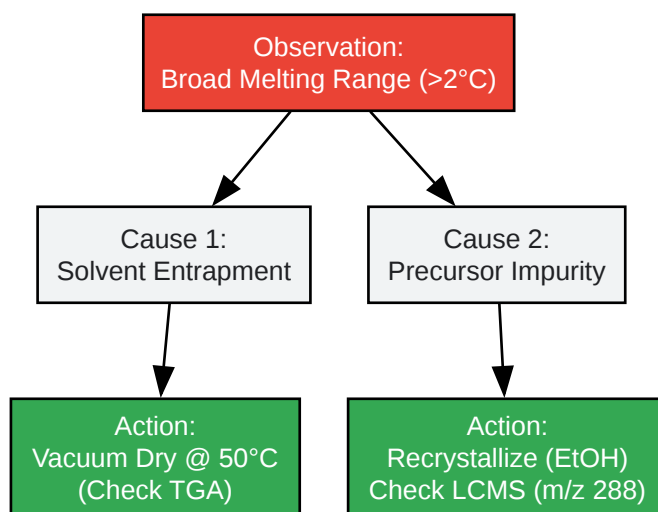
Method 2: Differential Scanning Calorimetry (DSC)[1][4]

- Pan: Hermetically seal 2–5 mg of sample in an aluminum pan.
- Program: Equilibrate at 30°C. Ramp 10°C/min to 200°C.

- Analysis: Identify the endothermic peak. The extrapolated onset temperature is the thermodynamic melting point.[1]

Quality Control & Troubleshooting

Common issues during characterization and their mechanistic solutions.



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Caption: Diagnostic logic for resolving melting point anomalies.

References

- Synthesis of 2,4-dichloro-3-iodoaniline Precursor
 - Source: US Patent 11414404B2 (Compounds for the treatment of BRAF-associated diseases).[1][3]
 - Context: Describes the synthesis of the aniline starting material (Step 1)
 - URL:[1][2][3]
- General Acetyl
 - Source: Vogel's Textbook of Practical Organic Chemistry.[1]

- Context: Standard procedure for converting anilines to acetanilides for characterization.[1][2][3]
- Comparative D
 - Source: NIST Chemistry WebBook / Stenutz.[1][2][3]
 - Data: Melting point 147°C.[1][2][3]
 - URL:[1]

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